

# Solubility Profile of 2-Amino-6-methylisonicotinic Acid: A Technical Guide

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## Compound of Interest

Compound Name: 2-Amino-6-methylisonicotinic acid

Cat. No.: B1337688

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the anticipated solubility of **2-Amino-6-methylisonicotinic acid** in common laboratory solvents. Due to the absence of specific quantitative solubility data in published literature, this document focuses on predicting solubility based on the compound's structural features and data from analogous compounds. Furthermore, detailed experimental protocols for determining solubility are provided to enable researchers to generate precise data.

## Core Concepts: Predicting Solubility

The solubility of an organic compound is primarily governed by the principle of "like dissolves like," which suggests that substances with similar polarities are more likely to be soluble in one another. Key structural features of **2-Amino-6-methylisonicotinic acid** (Molecular Formula:  $C_7H_8N_2O_2$ ) indicate its likely solubility behavior:

- Polar Functional Groups:** The presence of a carboxylic acid ( $-COOH$ ), an amino group ( $-NH_2$ ), and a nitrogen atom within the pyridine ring imparts significant polarity and the capacity for hydrogen bonding.
- Amphoteric Nature:** The molecule possesses both an acidic functional group (carboxylic acid) and basic centers (amino group and the pyridine ring nitrogen). This amphoteric character suggests that its solubility will be highly dependent on the pH of the aqueous medium.

- Structural Analogs: Picolinic acid, a structural isomer, is known to be very soluble in water and soluble in alcohols. This provides a strong indication of similar behavior for **2-Amino-6-methylisonicotinic acid**.

Based on these characteristics, it is predicted that **2-Amino-6-methylisonicotinic acid** will be soluble in polar protic solvents and aqueous acidic and basic solutions. Its solubility in non-polar solvents is expected to be limited.

## Predicted Solubility of 2-Amino-6-methylisonicotinic Acid

The following table summarizes the predicted qualitative solubility of **2-Amino-6-methylisonicotinic acid** in a range of common laboratory solvents.

Solvent Class	Common Solvents	Predicted Solubility	Rationale
Polar Protic	Water, Methanol, Ethanol	High	Capable of hydrogen bonding with the carboxylic acid and amino groups.
Polar Aprotic	Dimethyl Sulfoxide (DMSO), Dimethylformamide (DMF)	Moderate to High	Strong dipole moments can interact with the polar groups of the solute.
Acetonitrile, Acetone	Low to Moderate	Less polar than DMSO and DMF, may be less effective at solvating the highly polar solute.	
Non-Polar	Hexane, Toluene, Diethyl Ether	Very Low/Insoluble	"Like dissolves like" principle suggests poor solvation of a polar compound by non-polar solvents.
Aqueous Acid	5% Hydrochloric Acid	High	The basic amino group and pyridine nitrogen will be protonated to form a soluble salt.
Aqueous Base	5% Sodium Hydroxide	High	The acidic carboxylic acid group will be deprotonated to form a soluble salt.

## Experimental Protocols for Solubility Determination

To obtain quantitative solubility data, the following established laboratory procedures are recommended.

## Qualitative Solubility Assessment

This initial screening provides a rapid determination of solubility in various solvents.

Materials:

- **2-Amino-6-methylisonicotinic acid**
- A selection of test solvents (e.g., water, ethanol, acetone, hexane, 5% HCl, 5% NaOH)
- Small test tubes
- Vortex mixer
- Spatula

Procedure:

- Add approximately 10-20 mg of **2-Amino-6-methylisonicotinic acid** to a clean, dry test tube.
- Add 1 mL of the selected solvent to the test tube.
- Vigorously agitate the mixture using a vortex mixer for 60 seconds.
- Visually inspect the solution. Classify the solubility as:
  - Soluble: The solid completely dissolves, leaving a clear solution.
  - Partially Soluble: A significant portion of the solid dissolves, but some remains undissolved.
  - Insoluble: The solid does not appear to dissolve.

## Quantitative Solubility Determination (Gravimetric Method)

This method provides a precise measurement of solubility at a given temperature.

#### Materials:

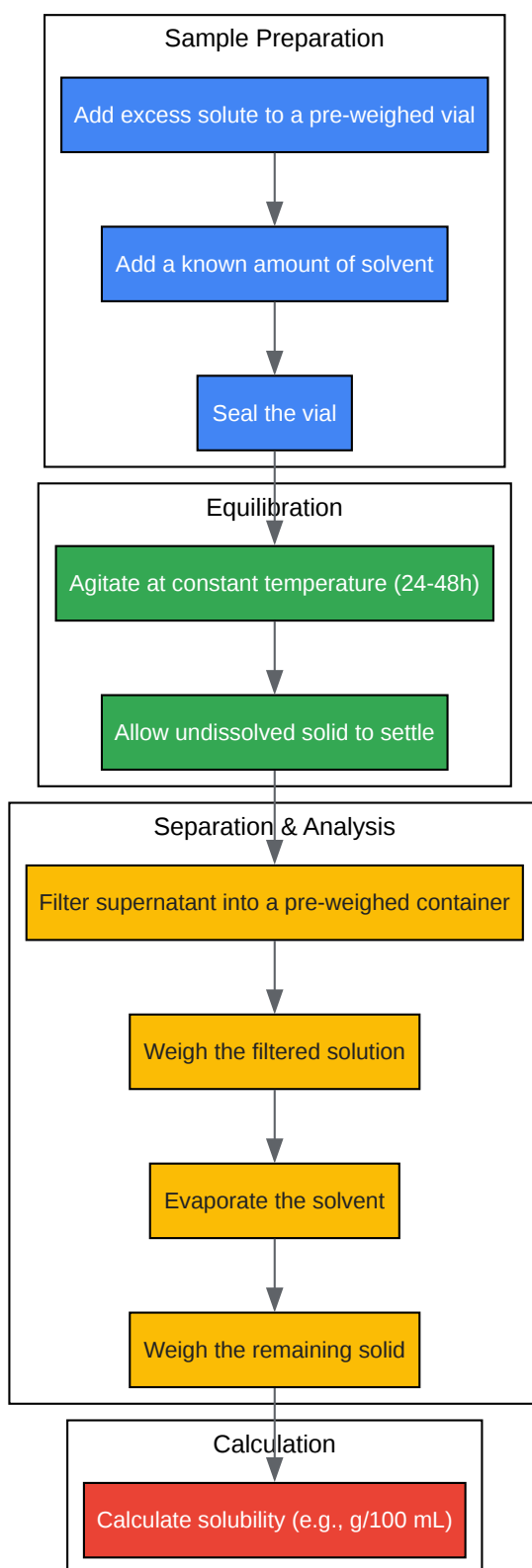
- **2-Amino-6-methylisonicotinic acid**
- Chosen solvent
- Scintillation vials or other sealable containers
- Thermostatically controlled shaker or water bath
- Syringe filters (0.45  $\mu\text{m}$ )
- Analytical balance
- Oven

#### Procedure:

- Add an excess amount of **2-Amino-6-methylisonicotinic acid** to a pre-weighed vial.
- Add a known volume or mass of the solvent to the vial.
- Seal the vial and place it in a thermostatically controlled shaker at a constant temperature (e.g., 25  $^{\circ}\text{C}$ ).
- Agitate the mixture for a sufficient time (typically 24-48 hours) to ensure equilibrium is reached.
- Allow the vial to stand at the same temperature until the undissolved solid has settled.
- Carefully withdraw a known volume of the supernatant using a syringe and filter it through a 0.45  $\mu\text{m}$  syringe filter into a pre-weighed container.
- Weigh the container with the filtered solution to determine the mass of the solution.
- Evaporate the solvent from the filtered solution in an oven at an appropriate temperature until a constant weight of the dissolved solid is achieved.
- Calculate the solubility in terms of g/100 mL or other desired units.

## Visualizing the Experimental Workflow

The following diagram illustrates the logical flow of the quantitative gravimetric method for solubility determination.



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### Gravimetric Solubility Determination Workflow

This guide provides a foundational understanding of the expected solubility of **2-Amino-6-methylisonicotinic acid** and the means to determine it experimentally. For drug development professionals, accurate solubility data is critical for formulation, bioavailability, and overall candidate selection.

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